

Essential Safety and Operational Guide for Handling Ac-DEVD-AFC

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Compound of Interest

Compound Name: Ac-DEVD-AFC

Cat. No.: B2754291

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This guide provides comprehensive safety and logistical information for researchers, scientists, and drug development professionals working with **Ac-DEVD-AFC** (N-Acetyl-L- α -aspartyl-L- α -glutamyl-L-valyl-N-[2-oxo-4-(trifluoromethyl)-2H-1-benzopyran-7-yl]-L- α -asparagine), a fluorogenic substrate for caspase-3. Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

Ac-DEVD-AFC should be handled as a potentially hazardous chemical. The primary hazard is associated with the 7-amino-4-trifluoromethylcoumarin (AFC) moiety, which can cause skin, eye, and respiratory irritation[1][2][3][4][5].

Summary of Hazards:

Hazard Type	Description	GHS Classification
Skin Irritation	Causes skin irritation[1][2][3][4][5].	Skin Irrit. 2[1]
Eye Irritation	Causes serious eye irritation[1][2][3][4][5].	Eye Irrit. 2A[1]
Respiratory Irritation	May cause respiratory irritation[1][2][3][4][6].	STOT SE 3[1]
Combustibility	May form combustible dust concentrations in air[2].	Combustible dust

Recommended Personal Protective Equipment (PPE):

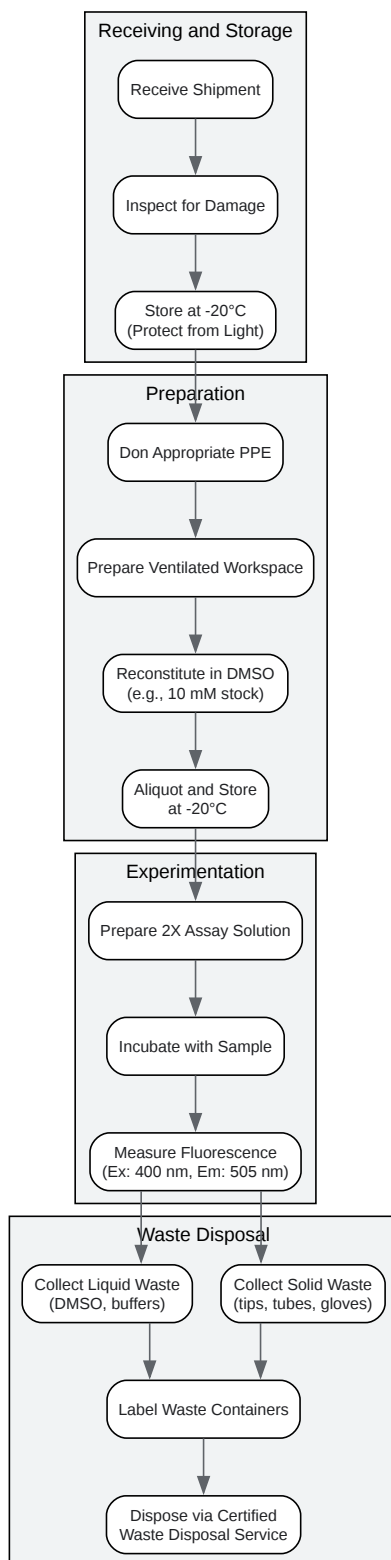
PPE Category	Specification	Rationale
Hand Protection	Nitrile or latex gloves inspected prior to use[6].	To prevent skin contact and irritation[7].
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be necessary for splash hazards[1].	To protect against eye irritation from dust or splashes[1][2][3].
Skin and Body Protection	Laboratory coat.	To prevent contamination of personal clothing[7].
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH/MSHA approved respirator may be required[6][7].	To avoid inhalation and respiratory tract irritation[1][7].

Step-by-Step Handling and Operational Plan

This section outlines the procedural workflow for handling **Ac-DEVD-AFC** from receipt to disposal.

Workflow for Handling **Ac-DEVD-AFC**:

Ac-DEVD-AFC Handling and Disposal Workflow

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Caption: Workflow for safe handling and disposal of **Ac-DEVD-AFC**.

Procedural Steps:

- Receiving and Storage:
 - Upon receipt, inspect the package for any signs of damage.
 - Store the lyophilized solid desiccated at -20°C and protected from light[8].
- Preparation of Stock Solution:
 - Put on all required PPE as detailed in the table above.
 - Work in a chemical fume hood or a well-ventilated area to avoid inhalation of dust[1].
 - To prepare a stock solution, reconstitute the lyophilized powder in dimethyl sulfoxide (DMSO)[8][9]. For example, to make a 10 mM stock solution, add the appropriate volume of DMSO.
 - The reconstituted substrate can be stored in small aliquots at -20°C for up to two months to avoid multiple freeze-thaw cycles[8].
- Use in Experimentation:
 - When preparing for an assay, dilute the stock solution to the desired working concentration in the appropriate assay buffer.
 - Handle all solutions containing **Ac-DEVD-AFC** with care, avoiding skin and eye contact[7].

Experimental Protocol: Caspase-3 Activity Assay

This protocol is a representative example for measuring caspase-3 activity in cell lysates.

Materials:

- **Ac-DEVD-AFC** stock solution (e.g., 1 mM in DMSO)[10]
- Cell lysate samples

- Assay Buffer: 20 mM PIPES, 100 mM NaCl, 10 mM DTT, 1 mM EDTA, 0.1% (w/v) CHAPS, 10% sucrose, pH 7.2[8]
- 96-well microplate (black, for fluorescence)
- Fluorescence microplate reader

Procedure:

- Prepare the 2X Reaction Buffer by adding DTT to the Assay Buffer to a final concentration of 10 mM[10].
- Add 50 μ L of 2X Reaction Buffer to each well of the 96-well plate[10].
- Add 50-200 μ g of cell lysate to each well and adjust the volume to 100 μ L with cell lysis buffer[10].
- Add 5 μ L of the 1 mM **Ac-DEVD-AFC** stock solution to each well for a final concentration of 50 μ M[10].
- Incubate the plate at 37°C for 1-2 hours, protected from light[8][10].
- Measure the fluorescence with an excitation wavelength of 400 nm and an emission wavelength of 505 nm[10][11][12][13][14].

Quantitative Data Summary:

Parameter	Value	Reference
Storage Temperature (Lyophilized)	-20°C	[8]
Storage Temperature (in DMSO)	-20°C (up to 2 months)	[8]
Excitation Wavelength	400 nm	[8][10][11][12][14]
Emission Wavelength	505 nm (peak)	[8][10][11][12][14]
Typical Stock Solution	1-10 mM in DMSO	[9]
Typical Final Concentration	50 µM	[10]
Molecular Weight	~729.6 g/mol	[11][12]

Disposal Plan

Proper disposal of **Ac-DEVD-AFC** and associated waste is crucial to prevent environmental contamination and ensure compliance with regulations.

Waste Segregation and Collection:

- Liquid Waste: All unused solutions of **Ac-DEVD-AFC**, assay buffers containing the substrate, and contaminated solvents should be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain[5][6].
- Solid Waste: All contaminated lab supplies, including pipette tips, microfuge tubes, gloves, and paper towels, should be collected in a separate, sealed, and labeled solid hazardous waste container[7].

Disposal Procedure:

- Segregate liquid and solid waste into their respective, properly labeled containers.
- Store the waste containers in a designated secondary containment area away from incompatible materials.

- Arrange for pickup and disposal through your institution's environmental health and safety (EHS) office or a licensed professional waste disposal service[6][15].
- Follow all local, state, and federal regulations for the disposal of chemical waste[15].

By adhering to these guidelines, you can ensure the safe handling and disposal of **Ac-DEVD-AFC**, fostering a secure and productive research environment.

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